

Solubility Profile of Maleic Hydrazide-d2: A Technical Guide

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Compound of Interest

Compound Name: Maleic hydrazide-d2

Cat. No.: B15599088

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This guide provides a comprehensive overview of the solubility of **Maleic hydrazide-d2** in various solvents, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of direct solubility data for the deuterated compound, this document leverages data for its non-deuterated analog, Maleic hydrazide, as a close proxy. The isotopic substitution of deuterium for protium is not expected to significantly alter the solubility characteristics.

Core Data: Solubility of Maleic Hydrazide

The following table summarizes the quantitative solubility data for Maleic hydrazide in a range of common solvents. This data is compiled from various chemical and toxicological databases and serves as a strong reference for estimating the solubility of **Maleic hydrazide-d2**.

Solvent	Temperature (°C)	Solubility
Water	25	0.6% (w/v)[1]
Water	25	4,507 mg/L[1]
Water	20 (pH 7)	156,000 mg/L[2]
Ethanol	25	0.1% (w/v)[1]
Dimethylformamide (DMF)	25	2.4% (w/v)[1]
Acetone	25	1,000 ppm
Dimethyl sulfoxide (DMSO)	25	90,000 ppm
Xylene	25	<1,000 ppm
Methanol	20	1 mg/L[2]

Note: The significant variation in reported aqueous solubility may be attributed to differences in experimental conditions, such as pH and the form of the solute (e.g., free acid vs. salt). For instance, the potassium salt of maleic hydrazide exhibits much higher water solubility (400 g/L at 25 °C) compared to the free acid form (4.5 g/L at 25 °C)[3]. It is also noted that maleic hydrazide is slightly soluble in hot alcohol and more soluble in hot water[1].

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **Maleic hydrazide-d2**, based on established methodologies.

Objective: To determine the equilibrium solubility of **Maleic hydrazide-d2** in a given solvent at a specified temperature.

Materials:

- **Maleic hydrazide-d2**
- Selected solvent(s) of high purity
- Analytical balance

- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation (e.g., NMR, Mass Spectrometry).
- Volumetric flasks and pipettes

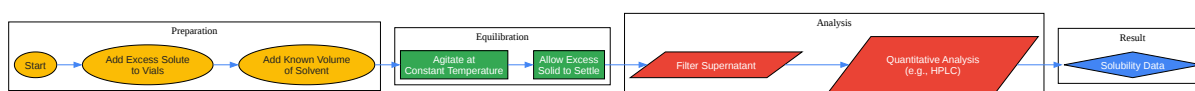
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Maleic hydrazide-d2** to a series of vials.
 - Accurately dispense a known volume of the desired solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature.
 - Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visually confirmed.
- Sample Preparation for Analysis:
 - Allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

- Filter the supernatant through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of solubility.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **Maleic hydrazide-d2** of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **Maleic hydrazide-d2** in the filtered supernatant by interpolating from the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units (e.g., mg/mL, g/L, mol/L).
 - Report the temperature at which the solubility was determined.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a compound.

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